Application Note and Protocol: Determination of Microcin J25 MIC and MBC Values

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Compound of Interest

Compound Name: *Microcin J25*

Cat. No.: *B1577372*

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Introduction

Microcin J25 (MccJ25) is a 21-amino acid lasso peptide antibiotic with potent antimicrobial activity against a range of Gram-negative bacteria, including pathogenic strains of Escherichia coli and Salmonella.[1][2][3] Its unique threaded lasso structure confers high stability, making it a promising candidate for therapeutic development.[2][4] MccJ25 exerts its antimicrobial effect through a dual mechanism of action: it inhibits bacterial RNA polymerase (RNAP) and stimulates the production of superoxide radicals, which damages the membrane respiratory chain.[1][5]

Accurate determination of the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) is crucial for evaluating the efficacy of MccJ25 and other antimicrobial agents. The MIC is the lowest concentration of an antimicrobial that inhibits the visible growth of a microorganism, while the MBC is the lowest concentration that results in a ≥99.9% reduction in the initial bacterial inoculum.[6][7] This document provides a detailed protocol for determining the MIC and MBC of **Microcin J25** using the broth microdilution

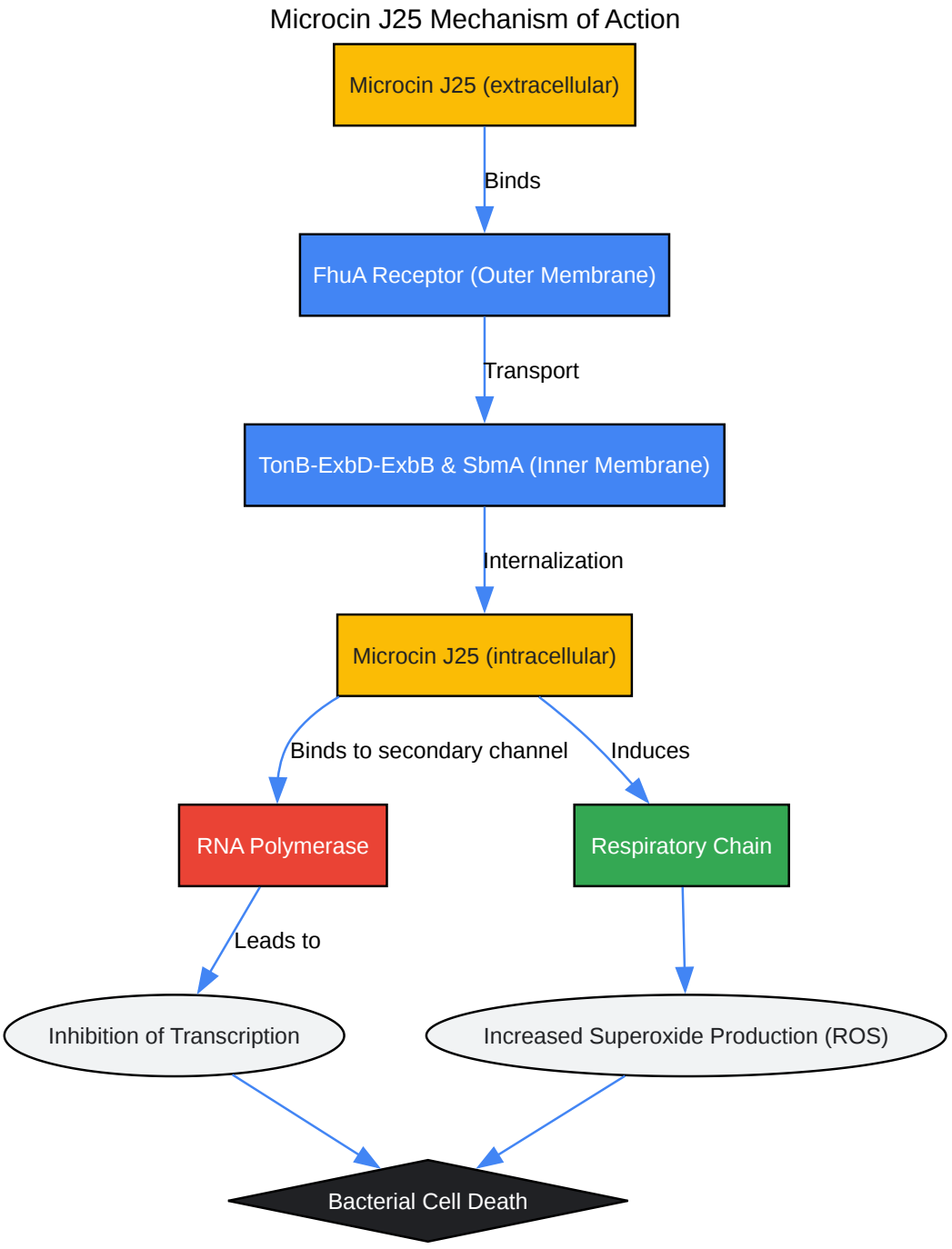
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method, in accordance with established guidelines such as those from the Clinical and Laboratory Standards Institute (CLSI).[2][8]

Mechanism of Action of **Microcin J25**

Microcin J25's primary mode of action involves the inhibition of bacterial transcription. It enters the bacterial cell through the outer membrane receptor FhuA and the inner membrane proteins TonB, ExbD, ExbB, and SbmA.[1][5] Once inside, MccJ25 binds to the secondary channel of RNA polymerase, obstructing the path for incoming nucleotides to the catalytic site.[9][10] Additionally, MccJ25 has been shown to increase the production of reactive oxygen species (ROS), leading to oxidative stress and damage to the cell's respiratory chain.[1][5]

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Caption: Mechanism of Action of **Microcin J25**.

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Experimental Protocols

Protocol for Determining Minimum Inhibitory Concentration (MIC) via Broth Microdilution

This protocol is based on the broth microdilution method and has been adapted for testing antimicrobial peptides like **Microcin J25**.[2][11][12]

Materials:

- **Microcin J25** (lyophilized powder)
- Test bacterial strain(s) (e.g., E. coli ATCC 25922)
- Cation-adjusted Mueller-Hinton Broth (MHB)[6][13]
- Sterile 96-well polypropylene microtiter plates (low-binding)[12][13]
- Sterile polypropylene tubes
- Solvent for MccJ25 (e.g., sterile deionized water or 0.01% acetic acid)[12]
- Spectrophotometer
- Incubator (35 ± 2°C)[6]
- Micropipettes and sterile tips

Procedure:

- Preparation of **Microcin J25** Stock Solution:
  - Prepare a stock solution of MccJ25 in a suitable solvent. The concentration should be at least twice the highest concentration to be tested.
- Inoculum Preparation:
  - From an overnight culture on an appropriate agar plate, select 3-5 colonies and inoculate into MHB.

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- Incubate at 37°C with shaking until the culture reaches the logarithmic growth phase.
- Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard (approximately 1.5 x 10^8 CFU/mL).[6]
- Dilute this suspension in fresh MHB to achieve a final inoculum concentration of approximately 5 x 10^5 CFU/mL in each well of the microtiter plate.[6][11]

- Serial Dilution in Microtiter Plate:
  - Dispense 100 µL of sterile MHB into wells 2 through 12 of a 96-well polypropylene plate.
  - Add 200 µL of the MccJ25 stock solution to well 1.
  - Perform a two-fold serial dilution by transferring 100 µL from well 1 to well 2, mixing thoroughly, and repeating this process down to well 10. Discard 100 µL from well 10.
  - Well 11 will serve as the positive control (growth control, no MccJ25), and well 12 will be the negative control (sterility control, no bacteria).
- Inoculation:
  - Add 100 µL of the standardized bacterial inoculum to wells 1 through 11. The final volume in each well will be 200 µL.
- Incubation:
  - Incubate the microtiter plate at 35 ± 2°C for 16-20 hours.[6]
- MIC Determination:
  - Following incubation, visually inspect the wells for turbidity. The MIC is the lowest concentration of **Microcin J25** at which there is no visible growth.[6][7]

Protocol for Determining Minimum Bactericidal Concentration (MBC)

The MBC is determined immediately following the MIC determination.[6][7]

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Materials:

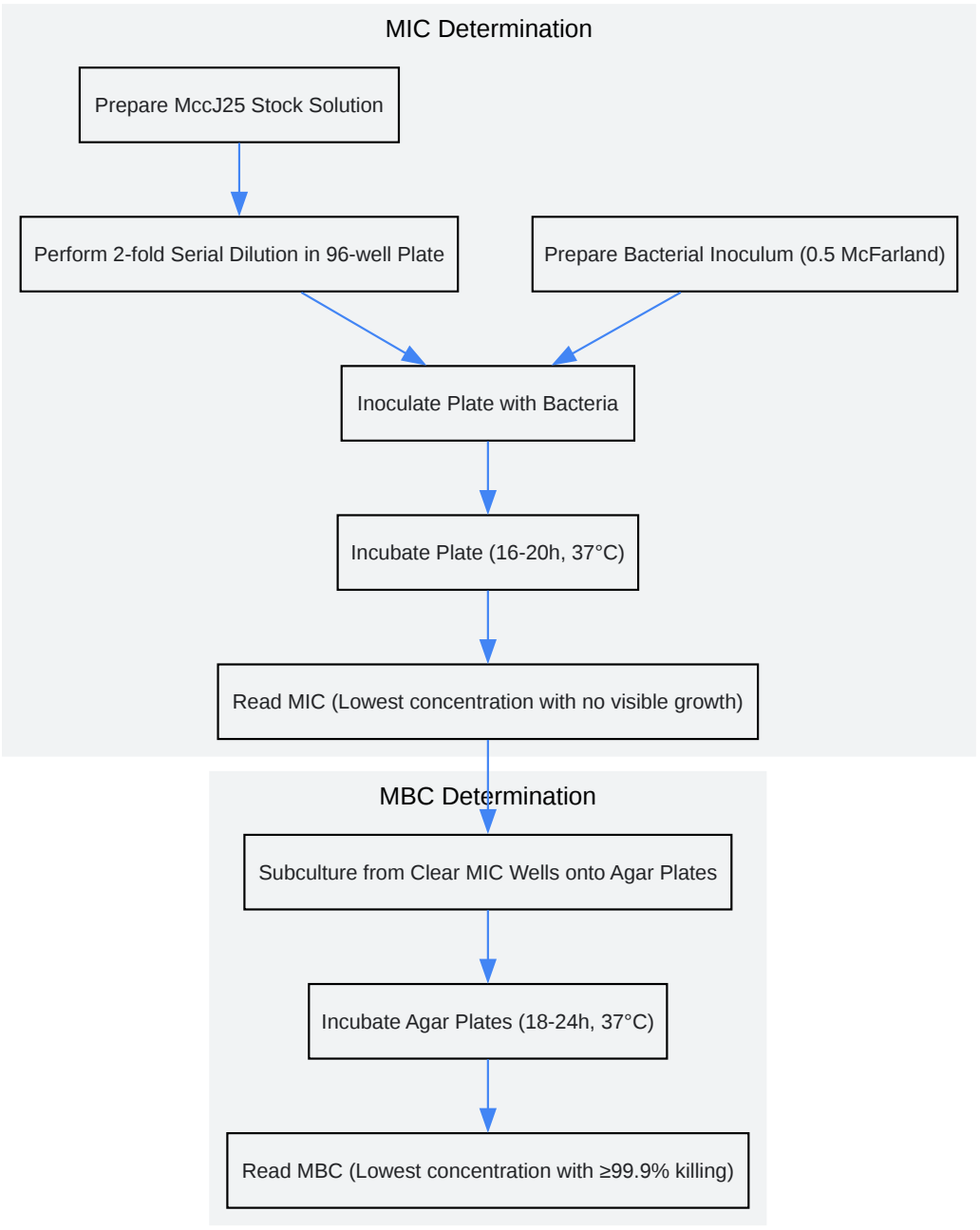
- MIC plate from the previous experiment
- Mueller-Hinton Agar (MHA) plates
- Micropipette and sterile tips
- Incubator (35 ± 2°C)

Procedure:

- Subculturing from MIC Plate:
  - From each well that shows no visible growth in the MIC assay (i.e., the MIC well and all wells with higher concentrations), take a 10 µL aliquot.[6]
  - Spot-plate each aliquot onto a separate, labeled MHA plate.
- Incubation:
  - Incubate the MHA plates at 35 ± 2°C for 18-24 hours.
- MBC Determination:
  - After incubation, count the number of colonies (CFU) on each plate.
  - The MBC is the lowest concentration of **Microcin J25** that results in a ≥99.9% reduction in CFU compared to the initial inoculum count.[6][14]

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Workflow for MIC and MBC Determination



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Caption: Workflow for MIC and MBC Determination.

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Data Presentation

The results of the MIC and MBC assays should be recorded in a clear and organized manner to allow for easy comparison.

Bacterial Strain	Microcin J25 MIC (µg/mL)	Microcin J25 MBC (µg/mL)	MBC/MIC Ratio	Interpretation
E. coli ATCC 25922	0.5	1	2	Bactericidal
S. enterica serovar Typhimurium ATCC 14028	0.25	0.5	2	Bactericidal
K. pneumoniae ATCC 700603	1	8	8	Bacteriostatic

Interpretation of Results:

- Bactericidal: An MBC/MIC ratio of ≤ 4 indicates that the antimicrobial agent is bactericidal.[6]
- Bacteriostatic: An MBC/MIC ratio of > 4 suggests that the agent is bacteriostatic.[6]

Conclusion

This application note provides a detailed protocol for the determination of MIC and MBC values of **Microcin J25**. Adherence to these standardized methods is essential for obtaining accurate and reproducible data, which is critical for the preclinical assessment of this promising antimicrobial peptide. The provided workflow and data presentation format are intended to aid researchers in the systematic evaluation of **Microcin J25**'s antimicrobial properties.

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